

A Comprehensive Technical Guide to the Physical Properties of Dimethyl Sulfide Borane

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Compound of Interest

Compound Name: Dimethyl sulfide borane

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Introduction

Dimethyl sulfide borane (DMSB), also known as borane-dimethyl sulfide complex (BMS), is a widely utilized reagent in organic synthesis. It serves as a stable and convenient source of borane (BH_3) for a variety of chemical transformations, most notably hydroboration and reduction reactions. An adduct of the potent Lewis acid borane and the Lewis base dimethyl sulfide, DMSB offers enhanced stability and solubility compared to gaseous diborane or borane-THF complexes, making it a safer and more manageable reagent in a laboratory setting.^{[1][2][3]} Its efficacy in the reduction of functional groups such as carboxylic acids, esters, and nitriles, as well as its role in the stereoselective hydroboration of alkenes and alkynes, has cemented its importance in academic research and the pharmaceutical industry.^{[1][4]} This guide provides an in-depth overview of the core physical properties of **Dimethyl sulfide borane**, complete with experimental methodologies for their determination, to support its safe and effective application.

Core Physical Properties

The physical characteristics of **Dimethyl sulfide borane** are crucial for its proper handling, storage, and use in chemical reactions. A summary of these properties is presented below.

General Characteristics

- Appearance: Colorless to light yellow, clear liquid.[3]
- Odor: Possesses a strong, unpleasant sulfurous smell due to the dimethyl sulfide ligand.[3]

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **Dimethyl sulfide borane**.

Physical Property	Value	Notes
Molecular Formula	C ₂ H ₉ BS	
Molecular Weight	75.96 g/mol	[3]
Melting Point	-38 °C	[3]
Boiling Point	~94 °C	Decomposition may occur.[3]
Density	0.801 g/mL at 25 °C	[3]
Flash Point	-1 °C to 18 °C	Highly flammable.[5]
Vapor Pressure	Not readily available	
Solubility	Miscible with many aprotic organic solvents	Including THF, toluene, dichloromethane, diethyl ether, hexanes.[1]

Experimental Protocols for Property Determination

The accurate determination of physical properties is fundamental to chemical characterization. The following sections detail the general experimental methodologies for measuring the key physical parameters of liquid compounds like **Dimethyl sulfide borane**.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For compounds like DMSB with a low melting point, a cryostat is typically required.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the solidified DMSB is introduced into a thin-walled capillary tube, which is then sealed.[\[6\]](#)[\[7\]](#)
- **Apparatus:** A melting point apparatus equipped with a cooling system (cryostat) is used. The apparatus consists of a heating/cooling block, a thermometer, and a means of observing the sample.[\[6\]](#)[\[7\]](#)
- **Procedure:** The capillary tube containing the sample is placed in the heating/cooling block. The temperature is lowered until the sample is completely frozen. Then, the temperature is gradually increased at a slow, controlled rate (e.g., 1-2 °C per minute).[\[6\]](#)
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the last solid crystal disappears is recorded as the end of the melting range. For a pure compound, this range is typically narrow.[\[6\]](#)[\[8\]](#)

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Micro-Boiling Point Determination (Thiele Tube Method)

- **Apparatus:** A Thiele tube, a thermometer, a small test tube, and a sealed capillary tube are required. The Thiele tube is filled with a high-boiling point oil (e.g., mineral oil).[\[9\]](#)[\[10\]](#)
- **Sample Preparation:** A small amount of DMSB (a few milliliters) is placed in the small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.[\[9\]](#)[\[11\]](#)
- **Procedure:** The test tube assembly is attached to a thermometer and immersed in the Thiele tube. The side arm of the Thiele tube is gently heated.[\[9\]](#)[\[11\]](#)
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is stopped, and the liquid is allowed to cool. The temperature at which the bubbling ceases and the liquid is drawn into the capillary tube is recorded as the boiling point.[\[9\]](#)[\[10\]](#)

Density Measurement

Density is the mass of a substance per unit volume.

Methodology: Pycnometer Method

- Apparatus: A pycnometer (a glass flask with a specific, accurately known volume), and an analytical balance are used.[\[12\]](#)[\[13\]](#)
- Procedure:
 - The empty pycnometer is weighed accurately.
 - The pycnometer is filled with DMSB, ensuring no air bubbles are present, and the excess liquid is removed.
 - The filled pycnometer is weighed again.
 - The temperature of the liquid is recorded.
- Calculation: The mass of the DMSB is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the DMSB by the known volume of the pycnometer.[\[12\]](#)[\[13\]](#)

Flash Point Determination

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

Methodology: Closed-Cup Method (e.g., Pensky-Martens)

- Apparatus: A closed-cup flash point tester, which consists of a sample cup with a lid, a heating source, a stirring mechanism, and an ignition source.[\[5\]](#)[\[14\]](#)[\[15\]](#)
- Procedure: The sample cup is filled with DMSB to a specified level. The lid is closed, and the sample is heated at a slow, constant rate while being stirred.[\[14\]](#)[\[15\]](#)

- Observation: At regular temperature intervals, an ignition source (a small flame) is introduced into the vapor space above the liquid through an opening in the lid. The flash point is the lowest temperature at which a brief flash is observed inside the cup.[14][16]

Solubility Assessment

Solubility is the ability of a substance to dissolve in a solvent to form a homogeneous solution.

Methodology: Qualitative Solubility Test

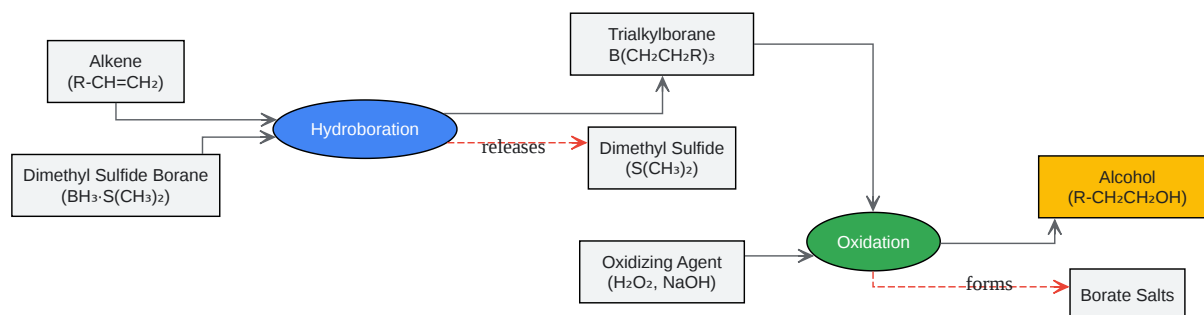
- Procedure: A small, measured amount of DMSB (e.g., 0.1 mL) is added to a test tube containing a specific volume of the solvent to be tested (e.g., 3 mL).[17]
- Observation: The mixture is agitated, and the solubility is observed. A compound is considered soluble if it forms a clear, homogeneous solution with no visible particles or separate layers.[17]
- Solvents: This process is repeated with a range of solvents to determine the solubility profile. For DMSB, this would include various aprotic organic solvents.

Reactivity and Applications

Dimethyl sulfide borane is a key reagent in hydroboration-oxidation reactions, which provide a pathway to synthesize alcohols from alkenes with anti-Markovnikov regioselectivity and syn-stereospecificity.

Hydroboration-Oxidation of an Alkene

The following diagram illustrates the general workflow for the hydroboration of an alkene using DMSB, followed by oxidation to yield an alcohol.



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Hydroboration-oxidation reaction workflow.

Stability and Handling

Dimethyl sulfide borane is a moisture-sensitive and flammable liquid. It reacts with water, liberating flammable gases that can ignite spontaneously. Therefore, it should be handled under an inert atmosphere (e.g., nitrogen or argon) and stored in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials such as acids, alcohols, and oxidizing agents.

Conclusion

This technical guide has provided a detailed overview of the essential physical properties of **Dimethyl sulfide borane**, along with the standard experimental methodologies for their determination. A thorough understanding of these properties is paramount for the safe and effective utilization of this important reagent in research and development. The provided data and protocols serve as a valuable resource for scientists and professionals in the field of drug development and organic synthesis.

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